

Comprehensive Safety and Handling Guide for Spathulenol

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Compound of Interest

Compound Name: Spathulenol

Cat. No.: B192435

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This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **Spathulenol** in a laboratory environment. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this compound.

Chemical and Physical Properties

Spathulenol is a tricyclic sesquiterpene alcohol.^[1] A summary of its key quantitative data is presented below for easy reference.

Property	Value	Source
CAS Number	6750-60-3	[2][3][4][5]
Molecular Formula	C15H24O	[1][3][4][5]
Molecular Weight	220.35 g/mol	[3][4]
Appearance	Colorless, viscous compound	[1]
Boiling Point	296.00 to 298.00 °C @ 760.00 mm Hg	[2][3][4]
Flash Point	255.00 °F (123.89 °C) (Closed Cup)	[2]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure and ensure personal safety.

PPE Category	Item	Specifications and Remarks
Hand Protection	Chemical-impermeable gloves	Nitrile or other resistant material. Inspect gloves for any signs of degradation or puncture before use.
Eye Protection	Safety goggles	Tightly fitting with side-shields to protect against splashes.
Body Protection	Laboratory coat	Fire-retardant material is recommended.
Respiratory Protection	Full-face respirator	Required if exposure limits are exceeded or if handling generates dust or aerosols.

Experimental Protocol: Safe Handling of Spathulenol

This protocol outlines the step-by-step procedure for safely handling **Spathulenol** in a typical laboratory workflow.

1. Preparation and Area Setup:

- Ensure all work is conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Verify that a safety shower and eyewash station are readily accessible.
- Remove all potential ignition sources from the handling area, including open flames, hot plates, and spark-producing equipment.
- Use non-sparking tools for all manipulations.

- Have an appropriate fire extinguisher (e.g., dry chemical, carbon dioxide, or alcohol-resistant foam) available.

2. Weighing and Aliquoting:

- If **Spathulenol** is in solid form, handle it carefully to avoid generating dust.
- Use an analytical balance within the fume hood or in a designated, contained space.
- Employ anti-static techniques, such as an anti-static gun or a grounded weighing dish, to prevent electrostatic discharge.
- Close the container tightly immediately after dispensing the required amount.

3. Dissolving and Solution Preparation:

- Add the weighed **Spathulenol** to the chosen solvent slowly and carefully.
- If the solvent is flammable, ensure all operations are performed in the fume hood and away from ignition sources.
- Use a magnetic stirrer or gentle agitation to dissolve the compound. Avoid vigorous shaking that could create aerosols.

4. Storage:

- Store **Spathulenol** in a tightly closed, properly labeled container.
- Keep the container in a cool, dry, and well-ventilated place, away from incompatible materials and sources of heat or ignition.

Operational and Disposal Plan

A systematic approach to spills, waste, and disposal is critical for laboratory and environmental safety.

Spill Response:

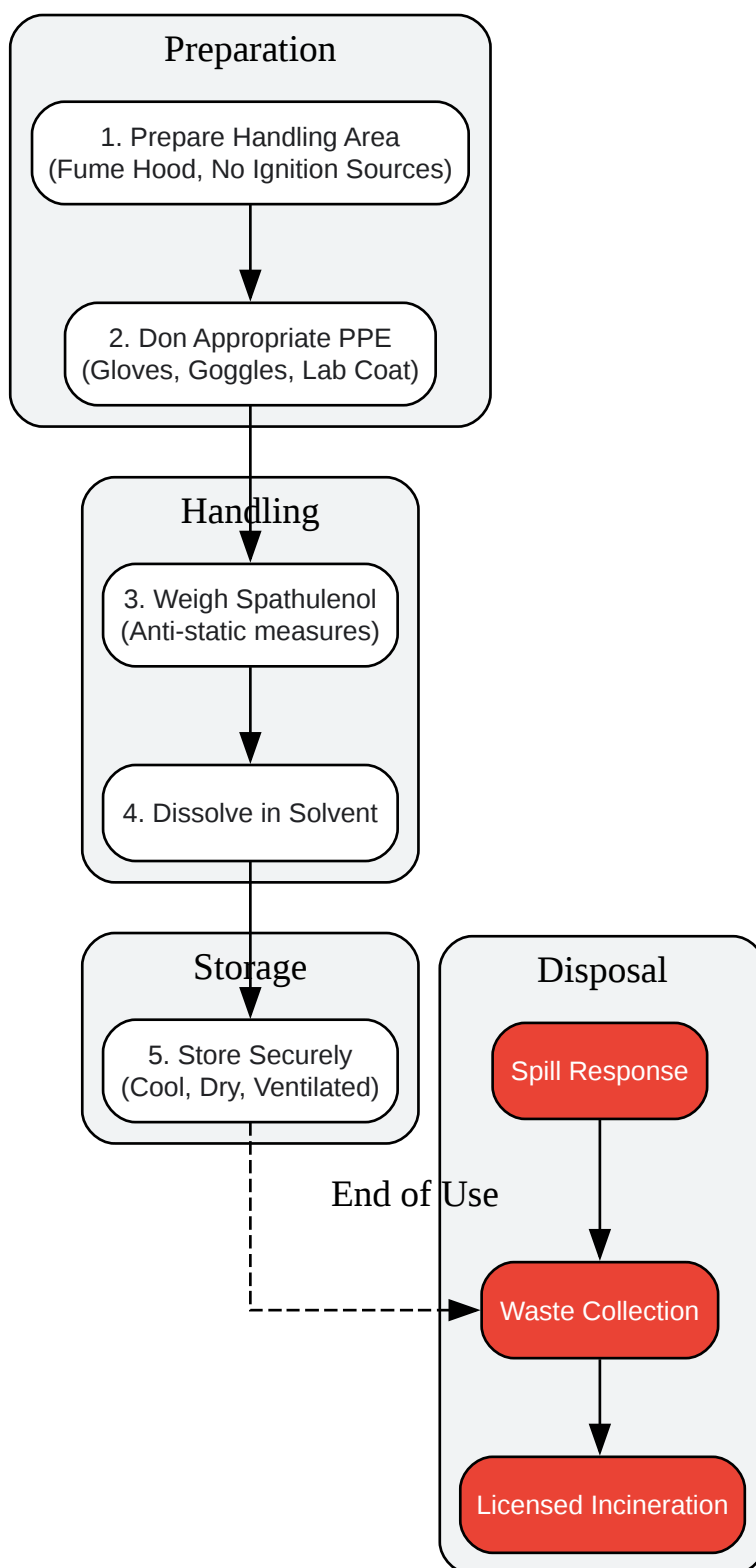
- **Evacuate:** Immediately evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated, using the fume hood if the spill is contained within it.
- **Contain:** For liquid spills, use an inert absorbent material (e.g., vermiculite, sand) to contain the spill. For solid spills, carefully sweep or scoop the material, avoiding dust generation.

- Clean-up: Use spark-proof tools and explosion-proof equipment for cleanup. Collect all contaminated materials into a designated, labeled waste container.
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent, collecting the cleaning materials as hazardous waste.

Waste Disposal:

- Chemical Waste: All solid **Spathulenol** waste and solutions containing **Spathulenol** must be collected in a clearly labeled, sealed container for chemical waste.
- Contaminated Materials: Used gloves, absorbent materials, and other disposable items contaminated with **Spathulenol** should be placed in a sealed, labeled bag or container and disposed of as chemical waste.
- Disposal Method: Arrange for a licensed chemical waste disposal service for pickup and proper disposal, which is typically through controlled incineration with flue gas scrubbing. Do not dispose of **Spathulenol** or its containers in regular trash or down the drain.

Workflow for Handling Spathulenol



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Caption: Workflow for the safe handling and disposal of **Spathulenol**.

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